

Application Notes and Protocols: The Role of Surfactin in Microbial Enhanced Oil Recovery

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Compound of Interest

Compound Name: Surfactin

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Introduction

Microbial Enhanced Oil Recovery (MEOR) is a tertiary oil recovery technique that utilizes microorganisms and their metabolic products to mobilize residual oil trapped in reservoirs. Among the various microbial products, biosurfactants have garnered significant attention due to their ability to reduce interfacial tension (IFT) between oil and water, alter rock wettability, and emulsify crude oil. **Surfactin**, a potent cyclic lipopeptide biosurfactant primarily produced by *Bacillus subtilis*, is a standout candidate for MEOR applications.^{[1][2]} It is renowned for its exceptional surface activity, biodegradability, low toxicity, and stability under harsh reservoir conditions of high temperature, pressure, and salinity.^{[1][3]}

These application notes provide a comprehensive overview of **surfactin's** role in MEOR, including its mechanisms of action, the signaling pathways regulating its production, and detailed protocols for key experimental evaluations.

Mechanisms of Action in MEOR

Surfactin enhances oil recovery through three primary mechanisms:

- **Interfacial Tension (IFT) Reduction:** **Surfactin** is highly effective at reducing the IFT between the oil and water phases.^{[1][4]} This reduction in IFT lowers the capillary forces that trap oil droplets within the porous rock matrix, allowing for their mobilization and subsequent

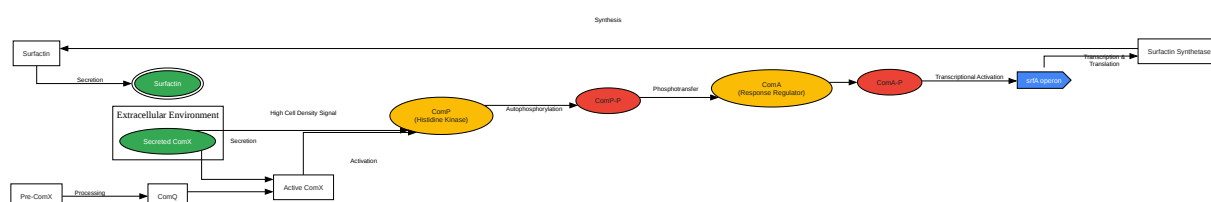
recovery.[5] **Surfactin** can decrease the surface tension of water from approximately 72 mN/m to as low as 27 mN/m at very low concentrations.[1][6]

- **Wettability Alteration:** Reservoir rocks can be either water-wet or oil-wet. In oil-wet reservoirs, crude oil preferentially adheres to the rock surface, making it difficult to displace with water. **Surfactin** can adsorb onto the rock surface and alter its wettability from oil-wet to water-wet.[1][6] This change facilitates the release of oil from the rock surface, allowing it to be swept by the injected water.
- **Emulsification:** **Surfactin** acts as an emulsifying agent, breaking down large oil masses into smaller droplets to form stable oil-in-water emulsions.[1][5] This process increases the surface area of the oil, reduces its viscosity, and facilitates its transport through the reservoir to the production wells.

Signaling Pathway of Surfactin Production in *Bacillus subtilis*

The production of **surfactin** in *Bacillus subtilis* is a complex process regulated by a quorum-sensing system, which is a cell-density-dependent gene expression regulation mechanism. The primary signaling pathway involved is the ComQXPA system.

At a high cell density, the ComX pheromone is produced and processed by ComQ. Secreted ComX then activates the membrane-bound histidine kinase, ComP, by inducing its autophosphorylation. The phosphate group is subsequently transferred to the response regulator, ComA. Phosphorylated ComA (ComA-P) then acts as a transcriptional activator, binding to the promoter of the *srfA* operon and initiating the transcription of the genes responsible for **surfactin** synthesis.

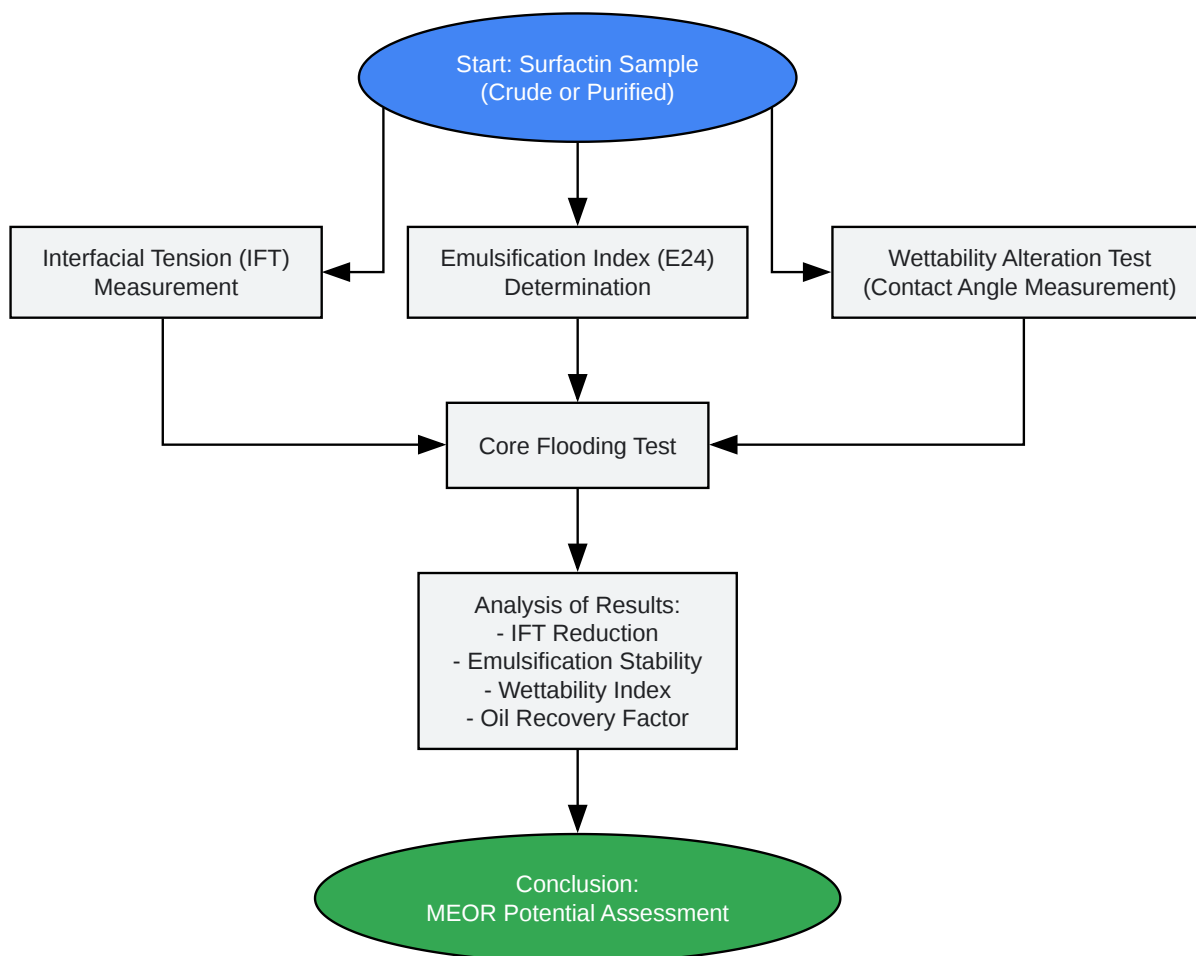


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Caption: Quorum-sensing signaling pathway for **surfactin** production in *B. subtilis*.

Experimental Workflows and Protocols

A typical workflow for evaluating the potential of **surfactin** for MEOR involves several key experiments to characterize its properties and performance.



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Caption: General experimental workflow for evaluating **surfactin** in MEOR.

Protocol 1: Interfacial Tension (IFT) Measurement using the Pendant Drop Method

This protocol describes the measurement of IFT between a **surfactin** solution and crude oil using the pendant drop method.

Materials and Equipment:

- Tensiometer with a pendant drop module

- High-precision syringe with an inverted needle
- Quartz cuvette
- **Surfactin** solution of known concentration
- Crude oil sample
- Deionized water
- Solvents for cleaning (e.g., toluene, isopropanol)

Procedure:

- Preparation:
 - Thoroughly clean the syringe, needle, and cuvette with appropriate solvents and rinse with deionized water. Dry completely.
 - Prepare the **surfactin** solution at the desired concentration in brine that mimics reservoir conditions.
 - Fill the quartz cuvette with the crude oil.
- Instrument Setup:
 - Place the cuvette with crude oil in the tensiometer's sample stage.
 - Fill the syringe with the **surfactin** solution, ensuring no air bubbles are present.
 - Mount the syringe on the instrument and carefully lower the needle into the crude oil in the cuvette.
- Measurement:
 - Slowly dispense a drop of the **surfactin** solution from the needle tip. The drop will be inverted due to the density difference.
 - Allow the drop to stabilize for a few minutes.

- Capture a high-resolution image of the drop profile.
- The software will analyze the shape of the pendant drop based on the Young-Laplace equation to calculate the IFT.
- Data Collection:
 - Record the IFT value.
 - Repeat the measurement at least three times to ensure reproducibility.
 - Perform measurements for a range of **surfactin** concentrations to determine the Critical Micelle Concentration (CMC).

Protocol 2: Emulsification Index (E24) Determination

This protocol is used to assess the emulsifying capability of **surfactin** with crude oil.

Materials and Equipment:

- Graduated test tubes with screw caps
- Vortex mixer
- Pipettes
- **Surfactin** solution
- Crude oil

Procedure:

- Sample Preparation:
 - In a graduated test tube, add equal volumes of the **surfactin** solution and the crude oil (e.g., 2 mL of each).
- Emulsification:

- Tightly cap the tube and vortex at high speed for 2 minutes to create an emulsion.
- Incubation:
 - Let the tube stand undisturbed for 24 hours at a constant temperature.
- Measurement and Calculation:
 - After 24 hours, measure the height of the emulsion layer and the total height of the liquid column.
 - Calculate the Emulsification Index (E24) using the following formula:
 - $E24 (\%) = (\text{Height of emulsion layer} / \text{Total height of liquid}) \times 100$
- Data Recording:
 - Record the E24 value.
 - Perform the experiment in triplicate for each **surfactin** concentration.

Protocol 3: Core Flooding Test

This protocol simulates reservoir conditions to evaluate the effectiveness of **surfactin** in enhancing oil recovery from a rock core.

Materials and Equipment:

- Core flooding apparatus (core holder, pumps, pressure transducers, fraction collector)
- Reservoir rock core sample (e.g., Berea sandstone)
- Crude oil
- Brine (synthetic reservoir water)
- **Surfactin** solution in brine
- Overburden pressure system

- Thermostatic oven

Procedure:

- Core Preparation:
 - Clean the core sample using solvents (e.g., toluene and methanol) to remove any residual hydrocarbons and salts.
 - Dry the core in an oven at a specified temperature until a constant weight is achieved.
 - Measure the core's dimensions, dry weight, porosity, and permeability.
- Saturation:
 - Saturate the core with brine under vacuum.
 - Inject crude oil into the brine-saturated core until no more brine is produced to establish the initial water saturation (S_{wi}).
 - Age the core for a period (e.g., 1-2 weeks) at reservoir temperature to allow for wettability establishment.
- Primary Recovery (Water Flooding):
 - Mount the core in the core holder and apply overburden pressure.
 - Inject brine into the core at a constant rate to simulate water flooding until no more oil is produced. This establishes the residual oil saturation (S_{or}).
 - Record the volume of oil recovered.
- Secondary/Tertiary Recovery (**Surfactin** Flooding):
 - Inject the **surfactin** solution into the core at the same rate as the brine injection.
 - Collect the effluent in a fraction collector and measure the volume of oil and water in each fraction.

- Continue the injection until no more oil is recovered.
- Data Analysis:
 - Calculate the oil recovery factor for both water flooding and **surfactin** flooding as a percentage of the original oil in place (OOIP).
 - Determine the incremental oil recovery due to **surfactin** flooding.

Quantitative Data on Surfactin Performance

The effectiveness of **surfactin** in MEOR is quantified by its impact on IFT, its emulsification capacity, and ultimately, the additional oil recovered.

Table 1: Effect of **Surfactin** on Interfacial Tension (IFT)

Surfactin Concentration (mg/L)	IFT (mN/m) vs. Medium Crude Oil	IFT (mN/m) vs. Light Crude Oil	Reference
0 (Water)	42.3	36.4	[1]
100 (Crude Surfactin)	6.9	3.8	[1]
300 (with 0.6% Citric Acid)	0.1	-	[7]

Table 2: Effect of Environmental Conditions on **Surfactin** Activity

Parameter	Condition	Surface Tension (mN/m)	Reference
pH	3.0	> 40	[4]
7.0	~28	[4]	
10.0	~30	[4]	
Temperature	35 °C	~28	[5]
40 °C	~28	[5]	
45 °C	~29	[5]	
Salinity (NaCl)	0%	~28	[4]
5%	~30	[4]	
10%	~32	[4]	

Table 3: Emulsification Index (E24) of **Surfactin** against Various Hydrocarbons

Hydrocarbon	Emulsification Index (E24) (%)	Reference
Crude Oil	67.4	[8]
Kerosene	66.5	[8]
Diesel Oil	62.9	[8]
Hexadecane	72.4	[8]
Liquid Paraffin	65.7	[8]

Table 4: Oil Recovery Efficiency from Core Flooding Experiments

Experiment	Oil Recovery (% OOIP)	Incremental Oil Recovery (% OOIP)	Reference
Water Flooding	-	-	[9]
Surfactin Flooding	-	9.2	[9]
Surfactin + Citric Acid (More Permeable Core)	-	9.4	[10]
Surfactin + Citric Acid (Less Permeable Core)	-	5.9	[10]

Conclusion

Surfactin demonstrates significant potential as a key agent in microbial enhanced oil recovery. Its powerful ability to reduce interfacial tension, alter rock wettability, and form stable emulsions addresses the primary challenges of residual oil recovery. The well-characterized production pathway in *Bacillus subtilis* also opens avenues for genetic engineering to enhance yields and tailor **surfactin** properties for specific reservoir conditions. The provided protocols offer a standardized framework for researchers to evaluate and optimize the application of **surfactin** in MEOR, paving the way for more efficient and environmentally friendly oil extraction processes.

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